

Physical and chemical properties of 4-isobutylphenylboronic acid pinacol ester

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(4-Isobutylphenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane

Cat. No.: B1341738

[Get Quote](#)

<Technical Guide: 4-Isobutylphenylboronic Acid Pinacol Ester>

A Senior Application Scientist's In-Depth Perspective for Researchers, Scientists, and Drug Development Professionals

This technical guide offers a comprehensive examination of 4-isobutylphenylboronic acid pinacol ester, a key reagent in contemporary organic synthesis. Designed for the discerning researcher and drug development professional, this document moves beyond a mere cataloging of properties to provide a deeper understanding of the causality behind its reactivity and applications. Our objective is to empower you with the technical accuracy and field-proven insights necessary for its effective and safe implementation in your work.

Fundamental Molecular Characteristics and Physicochemical Properties

4-Isobutylphenylboronic acid pinacol ester (IUPAC name: **2-(4-isobutylphenyl)-4,4,5,5-tetramethyl-1,3,2-dioxaborolane**) is an organoboron compound with the chemical formula C₁₆H₂₅BO₂. It typically presents as a white to off-white crystalline solid.^[1] The molecular structure, featuring a stable pinacol ester of phenylboronic acid substituted with an isobutyl group, is the primary determinant of its physical and chemical behavior.

A thorough understanding of its physical properties is essential for appropriate handling, storage, and successful application in synthetic protocols.

Property	Value
Molecular Formula	C ₁₆ H ₂₅ BO ₂
Molecular Weight	260.2 g/mol [2]
Appearance	White to off-white crystalline solid [1]
Melting Point	Not available
Boiling Point	Not available
Solubility	Soluble in common organic solvents (e.g., THF, diethyl ether, dichloromethane); insoluble in water.
Storage Conditions	Store in a cool, dry, well-ventilated area. Keep container tightly closed. [3] [4] [5]

Expert Insight: The pinacol ester functionality is not merely a passive component of the molecule. It serves as a robust protecting group for the boronic acid. This structural feature significantly enhances the compound's stability by preventing the dehydration and subsequent trimerization into boroxines—a common degradation pathway for free boronic acids. This increased stability translates to a longer shelf life and more reproducible reactivity, which are critical for consistent results in complex synthetic sequences.

Spectroscopic Profile and Analytical Confirmation

Rigorous analytical characterization is fundamental to ensuring the identity and purity of 4-isobutylphenylboronic acid pinacol ester. The following spectroscopic techniques are routinely employed for this purpose:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Provides detailed information about the proton environments within the molecule. Characteristic signals will be observed for the aromatic protons, the diastereotopic protons

of the isobutyl CH_2 group, the methine proton of the isobutyl group, the two methyl groups of the isobutyl moiety, and the twelve equivalent protons of the four methyl groups on the pinacol ester.

- ^{13}C NMR: Elucidates the carbon skeleton of the molecule.
- ^{11}B NMR: Confirms the presence and electronic environment of the boron atom.
- Infrared (IR) Spectroscopy: Key absorption bands will correspond to B-O and C-B bond vibrations, in addition to the characteristic aromatic and aliphatic C-H stretching and bending frequencies.
- Mass Spectrometry (MS): Determines the precise molecular weight and provides valuable information about the fragmentation patterns, further corroborating the assigned structure.

Chemical Reactivity and Synthetic Utility

The paramount application of 4-isobutylphenylboronic acid pinacol ester is as a nucleophilic partner in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling.

The Suzuki-Miyaura Coupling: A Pillar of Modern Carbon-Carbon Bond Formation

The Suzuki-Miyaura coupling is a versatile and powerful transformation for the synthesis of biaryls, vinylarenes, and other conjugated systems.^[6] In this reaction, the 4-isobutylphenylboronic acid pinacol ester serves as the organoboron component that, upon activation with a base, transfers its isobutylphenyl group to a palladium center, which then couples with an organic halide or triflate.^[7]

Causality in Experimental Design:

- Catalyst System: The choice of palladium source (e.g., $\text{Pd}(\text{PPh}_3)_4$, $\text{Pd}_2(\text{dba})_3$) and supporting ligand (e.g., PPh_3 , SPhos, XPhos) is critical. The ligand's steric and electronic properties directly influence the rates of the key steps in the catalytic cycle: oxidative addition, transmetalation, and reductive elimination.

- **Base Selection:** A base (e.g., K_2CO_3 , Cs_2CO_3 , K_3PO_4) is essential for the activation of the boronic ester.^[7] The base facilitates the formation of a more nucleophilic boronate complex, which is necessary for efficient transmetalation to the palladium center. The choice of base can profoundly affect reaction kinetics and yield.
- **Solvent:** The solvent system (e.g., toluene, dioxane, DMF/water mixtures) must solubilize all reaction components and can influence the reaction's efficiency.

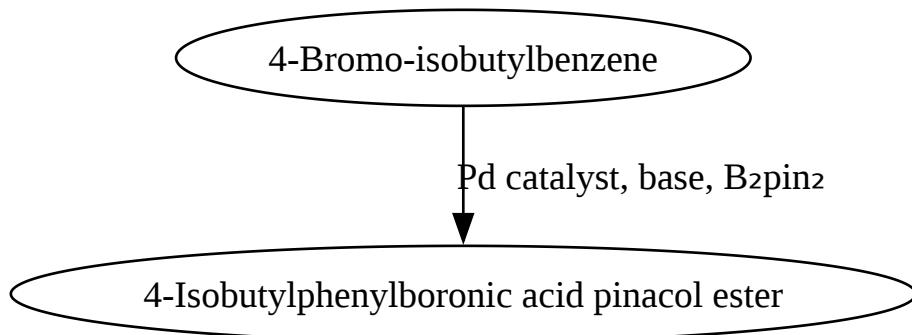
A Generalized Experimental Workflow for Suzuki-Miyaura Coupling:

Caption: A typical experimental workflow for a Suzuki-Miyaura cross-coupling reaction.

Synthesis of 4-Isobutylphenylboronic Acid Pinacol Ester

This valuable reagent can be synthesized through several established methods. One common approach is the Miyaura borylation, which involves the palladium-catalyzed coupling of an aryl halide (in this case, 4-bromo- or 4-iodoisobutylbenzene) with bis(pinacolato)diboron (B_2pin_2).^[8]

Illustrative Synthetic Pathway:



[Click to download full resolution via product page](#)

Caption: Synthesis via Miyaura Borylation.

Alternative synthetic routes include the reaction of an organolithium or Grignard reagent derived from 4-haloisobutylbenzene with 2-isopropoxy-4,4,5,5-tetramethyl-1,3,2-dioxaborolane (isopropoxy pinacol borate).^{[9][10]}

Safety, Handling, and Storage Protocols

Adherence to stringent safety protocols is mandatory when working with 4-isobutylphenylboronic acid pinacol ester.

- Personal Protective Equipment (PPE): Safety glasses, chemical-resistant gloves, and a laboratory coat must be worn at all times.
- Handling: All manipulations should be conducted in a well-ventilated fume hood to prevent inhalation of any dust or vapors. Direct contact with skin and eyes should be avoided.[\[3\]](#)[\[4\]](#)
- Storage: The compound should be stored in a tightly sealed container in a cool, dry environment.[\[3\]](#)[\[4\]](#)[\[5\]](#) It is sensitive to moisture and should be protected from atmospheric humidity to prevent hydrolysis of the boronic ester.

A Self-Validating Protocol Framework:

To ensure the scientific integrity and reproducibility of any experiment utilizing this reagent, the following self-validating steps are recommended:

- Reagent Purity Assessment: Before use, confirm the purity of the 4-isobutylphenylboronic acid pinacol ester via a suitable analytical technique, such as ^1H NMR spectroscopy.
- Inert Atmosphere: For oxygen- and moisture-sensitive cross-coupling reactions, the use of a rigorously maintained inert atmosphere (e.g., nitrogen or argon) is crucial to prevent the degradation of the palladium catalyst and the boronic ester.
- Reaction Monitoring: Employ techniques like Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS) to actively monitor the reaction's progress. This allows for the confirmation of starting material consumption and the formation of the desired product, enabling timely intervention if necessary.

Conclusion

4-Isobutylphenylboronic acid pinacol ester is a highly valuable and versatile building block in modern organic synthesis. Its inherent stability, imparted by the pinacol ester group, coupled with its reactivity in powerful carbon-carbon bond-forming reactions like the Suzuki-Miyaura coupling, solidifies its position as an indispensable tool for chemists in drug discovery, materials

science, and beyond. A comprehensive understanding of its properties, reactivity, and handling requirements, as detailed in this guide, is fundamental to its successful and safe application.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-ISOBUTYLPHENYLBORONIC ACID, PINACOL ESTER | 1033753-01-3 [chemicalbook.com]
- 2. 4-Butylphenylboronic acid pinacol ester | C16H25BO2 | CID 11817803 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. keyorganics.net [keyorganics.net]
- 6. tcichemicals.com [tcichemicals.com]
- 7. Suzuki Coupling [organic-chemistry.org]
- 8. Miyaura Borylation Reaction [organic-chemistry.org]
- 9. Synthesis of Boronic Esters from Organometallic Reagents and Bis(pinacolato)diboron - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Isopropoxyboronic Acid Pinacol Ester [commonorganicchemistry.com]
- To cite this document: BenchChem. [Physical and chemical properties of 4-isobutylphenylboronic acid pinacol ester]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1341738#physical-and-chemical-properties-of-4-isobutylphenylboronic-acid-pinacol-ester>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com